

# potential off-target effects of Ro 61-8048

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## Compound of Interest

Compound Name: Ro 61-8048

Cat. No.: B1680698

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## Technical Support Center: Ro 61-8048

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and drug development professionals using **Ro 61-8048**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experiments.

## On-Target and Downstream Effects of Ro 61-8048

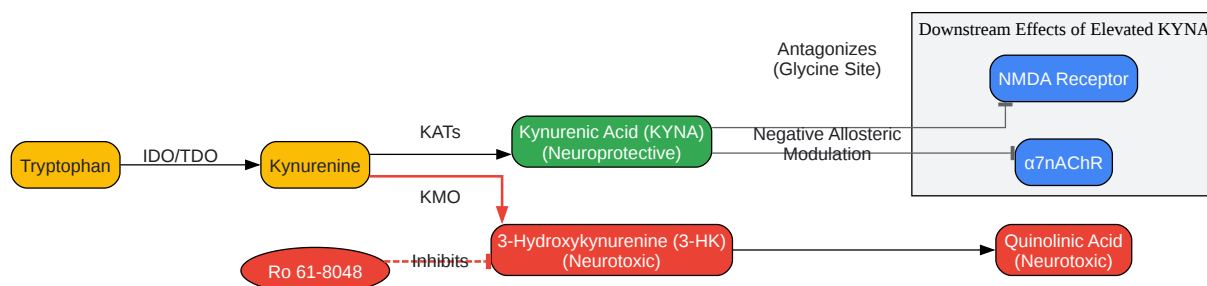
**Ro 61-8048** is a potent and selective inhibitor of kynurenine 3-monooxygenase (KMO), a key enzyme in the tryptophan metabolic pathway. Its primary effect is the reduction of 3-hydroxykynurenine (3-HK) and subsequent downstream metabolites like quinolinic acid, with a concurrent increase in the levels of kynurenic acid (KYNA). Many of the observed physiological effects of **Ro 61-8048** are a direct downstream consequence of elevated KYNA levels, rather than direct off-target binding of the compound to other proteins.

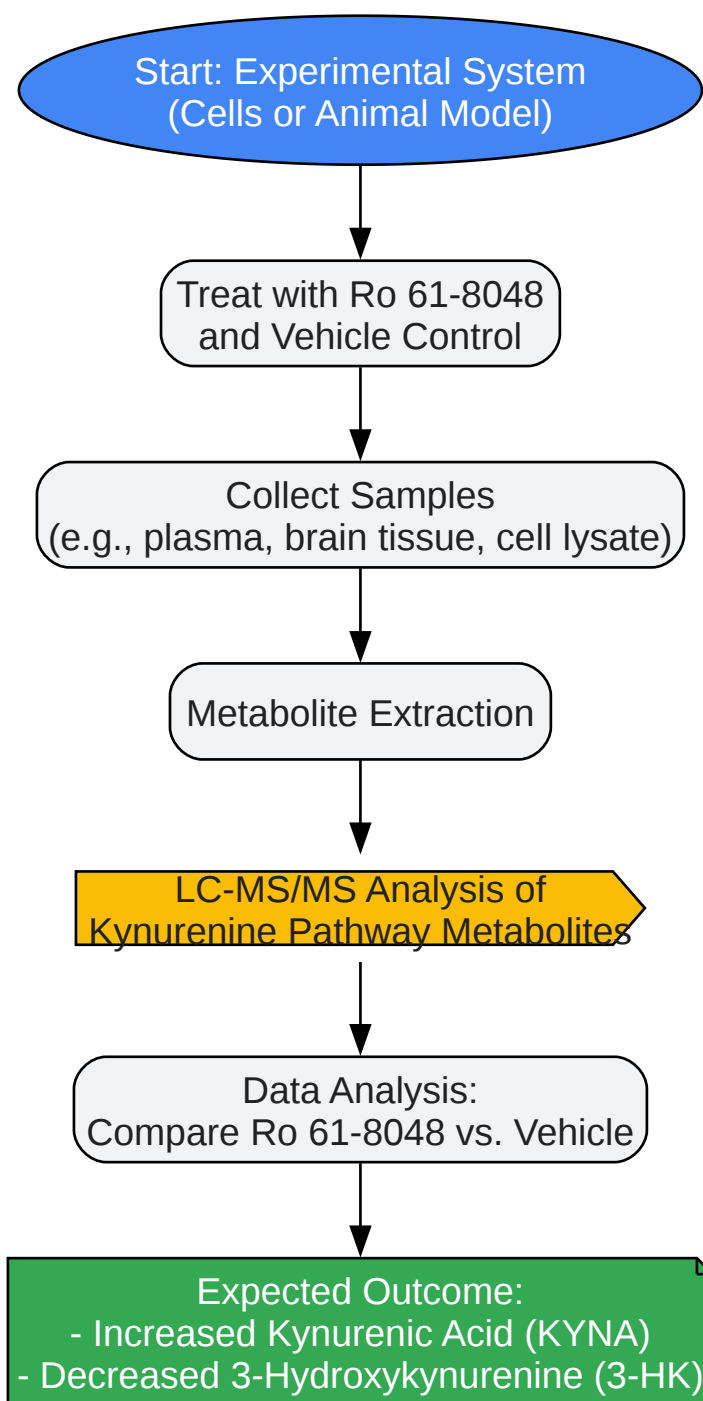
Target/Pathway	Effect of Ro 61-8048	Quantitative Data	Effect Type
Kynurenine 3-Monooxygenase (KMO)	Inhibition	IC <sub>50</sub> : 37 nM; K <sub>i</sub> : 4.8 nM	On-Target
NMDA Receptor	Antagonism (at the glycine site)	Mediated by increased KYNA	Downstream
α7 Nicotinic Acetylcholine Receptor (α7nAChR)	Negative Allosteric Modulation	Mediated by increased KYNA	Downstream
Cannabinoid CB1 Receptor Signaling	Attenuation of agonist-induced effects	Mediated by increased KYNA and subsequent modulation of α7nAChRs	Downstream

## Signaling Pathways and Experimental Workflows

### Kynurenine Pathway and Ro 61-8048 Mechanism of Action

The following diagram illustrates the kynurenine pathway of tryptophan metabolism and the mechanism by which **Ro 61-8048** alters the balance of neuroactive metabolites.





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